

# physical and chemical properties of Isopropyl 2-hydroxy-4-methylpentanoate

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## Compound of Interest

Compound Name: Isopropyl 2-hydroxy-4-methylpentanoate

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## In-Depth Technical Guide: Isopropyl 2-hydroxy-4-methylpentanoate

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Isopropyl 2-hydroxy-4-methylpentanoate**. It includes a summary of its known characteristics, a detailed experimental protocol for its synthesis via Fischer esterification, and a discussion of its spectroscopic properties. This document is intended to serve as a foundational resource for professionals in research and drug development who are interested in this molecule.

## Core Physical and Chemical Properties

**Isopropyl 2-hydroxy-4-methylpentanoate**, also known as the isopropyl ester of leucic acid, is an organic compound with the chemical formula C9H18O3.<sup>[1]</sup> While extensive experimental data for this specific ester is not readily available in public literature, its fundamental properties can be summarized.

Table 1: Physical and Chemical Properties of **Isopropyl 2-hydroxy-4-methylpentanoate**

Property	Value	Source
Molecular Formula	C9H18O3	<a href="#">[1]</a>
Molecular Weight	174.24 g/mol	<a href="#">[1]</a>
CAS Number	156276-25-4	<a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	Isopropyl 2-hydroxy-4-methylpentanoate	<a href="#">[1]</a>
Computed XLogP3	1.6	<a href="#">[1]</a>
Computed Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Computed Hydrogen Bond Acceptor Count	3	<a href="#">[1]</a>
Computed Rotatable Bond Count	5	<a href="#">[1]</a>

## Synthesis Protocol: Fischer Esterification

The synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** can be achieved through the Fischer esterification of 2-hydroxy-4-methylpentanoic acid with isopropanol in the presence of an acid catalyst. This reversible reaction requires conditions that favor the formation of the ester product.

## General Principles

Fischer esterification is an acid-catalyzed condensation reaction between a carboxylic acid and an alcohol. To drive the equilibrium towards the ester, an excess of one of the reactants (typically the alcohol) is used, and/or the water formed during the reaction is removed.[\[4\]](#)

## Experimental Methodology

The following is a generalized protocol for the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate** based on standard Fischer esterification procedures.[\[4\]](#)

Materials:

- 2-hydroxy-4-methylpentanoic acid
- Isopropanol (anhydrous)
- Concentrated sulfuric acid ( $H_2SO_4$ ) or other suitable acid catalyst (e.g., p-toluenesulfonic acid)
- Sodium bicarbonate ( $NaHCO_3$ ), saturated solution
- Brine (saturated  $NaCl$  solution)
- Anhydrous magnesium sulfate ( $MgSO_4$ ) or sodium sulfate ( $Na_2SO_4$ )
- Organic solvent for extraction (e.g., ethyl acetate)

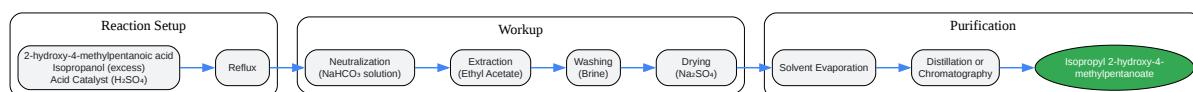
**Procedure:**

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2-hydroxy-4-methylpentanoic acid in an excess of anhydrous isopropanol. The isopropanol often serves as both the reactant and the solvent.
- Slowly and cautiously add a catalytic amount of concentrated sulfuric acid to the reaction mixture while stirring.
- Heat the mixture to reflux and maintain this temperature for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Remove the excess isopropanol under reduced pressure using a rotary evaporator.
- Dissolve the residue in an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with a saturated solution of sodium bicarbonate to neutralize the acid catalyst, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude **Isopropyl 2-hydroxy-4-**

## methylpentanoate.

- The crude product may be further purified by distillation under reduced pressure or by column chromatography.

Diagram 1: Experimental Workflow for the Synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate**



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Caption: A flowchart illustrating the key stages in the synthesis of **Isopropyl 2-hydroxy-4-methylpentanoate**.

## Spectroscopic Data

Detailed experimental spectroscopic data for **Isopropyl 2-hydroxy-4-methylpentanoate** is not widely published. However, based on its chemical structure, the expected spectral characteristics can be predicted. For comparison, data for the closely related methyl 2-hydroxy-4-methylpentanoate is available and provides a useful reference. For this methyl analog, characteristic IR peaks would be expected for the hydroxyl and carbonyl groups, and its mass spectrum would show fragmentation patterns corresponding to its structure.<sup>[5]</sup>

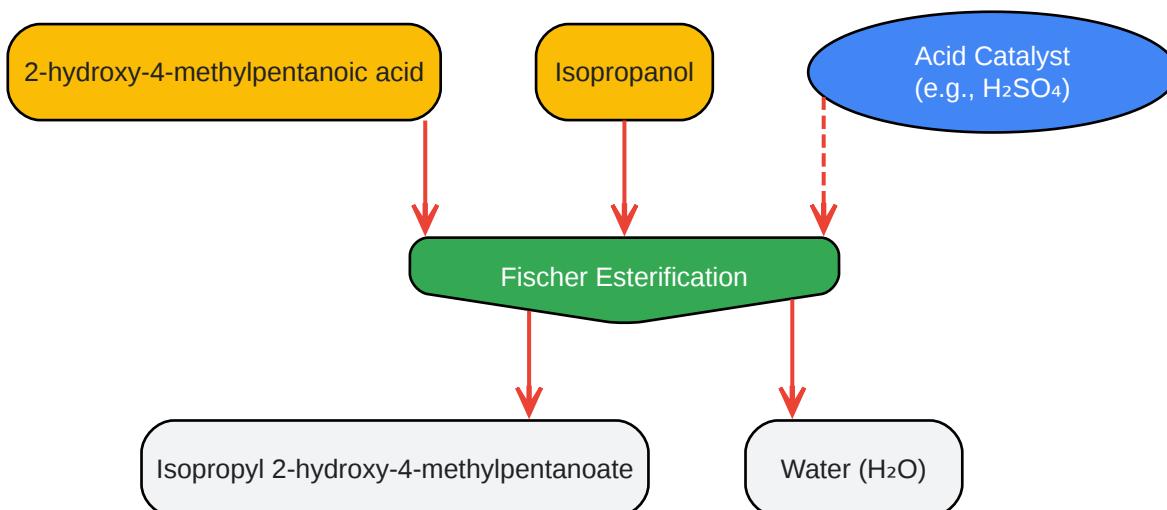
## Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or involvement in signaling pathways of **Isopropyl 2-hydroxy-4-methylpentanoate**. A related compound, the isopropyl ester of 2-hydroxy-4-(methylthio)butanoic acid (HMBi), is known to be used as a methionine supplement in animal feed and can influence the ruminal microbiome in livestock.<sup>[6][7]</sup> However, any extrapolation of this activity to **Isopropyl 2-hydroxy-4-methylpentanoate** would be purely speculative without further research.

## Conclusion

This technical guide has summarized the currently available information on the physical and chemical properties of **Isopropyl 2-hydroxy-4-methylpentanoate**. While some fundamental data has been established, there is a clear need for further experimental investigation to determine its precise physical constants, detailed spectroscopic characteristics, and to explore its potential biological activities. The provided synthesis protocol offers a reliable method for obtaining this compound for further study.

Diagram 2: Logical Relationship of Synthesis Components



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Caption: The key components and products of the Fischer esterification for **Isopropyl 2-hydroxy-4-methylpentanoate**.

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